

(1-Isothiocyanatoethyl)benzene CAS 4478-92-6 overview

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Compound of Interest

Compound Name: (1-Isothiocyanatoethyl)benzene

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Biological Activity

The biological activities of **(1-isothiocyanatoethyl)benzene** are not as extensively studied as its structural isomer, phenethyl isothiocyanate (PEITC). However, based on the known activities of the isothiocyanate class of compounds, it is suggested to possess antimicrobial and chemopreventive properties.

Antimicrobial Activity

Isothiocyanates are known to exhibit broad-spectrum antimicrobial activity against bacteria and fungi. The electrophilic nature of the -N=C=S group allows it to react with microbial proteins and enzymes, disrupting cellular function and leading to cell death. While specific Minimum Inhibitory Concentration (MIC) values for **(1-isothiocyanatoethyl)benzene** are not readily available in the reviewed literature, data for the closely related benzyl isothiocyanate (BITC) and phenyl isothiocyanate (PITC) are presented below for comparative purposes.



Compound	Microorganism	MIC (μg/mL)	Reference
Phenyl isothiocyanate (PITC)	Escherichia coli	1000	
Phenyl isothiocyanate (PITC)	Staphylococcus aureus	1000	
Benzyl isothiocyanate (BITC)	Methicillin-resistant Staphylococcus aureus (MRSA)	2.9 - 110	_

Chemopreventive and Cytotoxic Activity

Isothiocyanates are well-documented as chemopreventive agents. Their mechanisms of action include the induction of phase II detoxification enzymes, which enhance the elimination of carcinogens, and the induction of apoptosis in cancer cells. **(1-Isothiocyanatoethyl)benzene** is reported to induce phase II enzymes in the urinary bladder in animal models. Specific cytotoxic concentrations (IC₅₀) for **(1-isothiocyanatoethyl)benzene** are not available in the cited literature. For context, the cytotoxic activity of benzyl isothiocyanate (BITC) against a human breast cancer cell line is provided.

Compound	Cell Line	IC ₅₀ (μM)	Reference
Benzyl isothiocyanate (BITC)	MCF-7 (Breast Cancer)	23.4	

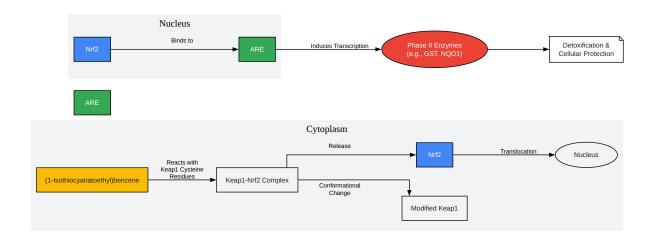
Potential Signaling Pathways

While specific signaling pathways modulated by **(1-isothiocyanatoethyl)benzene** have not been elucidated, the mechanisms of action for other aromatic isothiocyanates, such as benzyl isothiocyanate (BITC) and phenethyl isothiocyanate (PEITC), are well-studied. It is plausible that **(1-isothiocyanatoethyl)benzene** shares similar mechanisms. A key pathway involves the induction of cellular antioxidant and detoxification responses through the activation of the Nrf2-ARE (Nuclear factor erythroid 2-related factor 2-Antioxidant Response Element) pathway.

Putative Nrf2-ARE Signaling Pathway Activation



Isothiocyanates are known to react with sulfhydryl groups on the Nrf2 inhibitor protein, Keap1. This leads to a conformational change in Keap1, releasing Nrf2. Nrf2 then translocates to the nucleus, binds to the ARE, and initiates the transcription of a suite of cytoprotective genes, including phase II detoxification enzymes.



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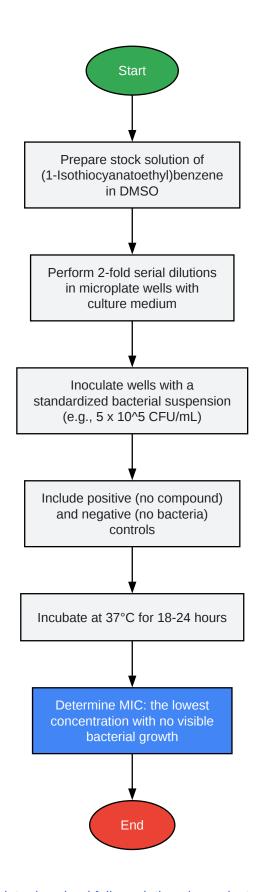
Caption: Putative activation of the Nrf2-ARE pathway by **(1-Isothiocyanatoethyl)benzene**.

Experimental Protocols Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol is a standard method for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.



Workflow:



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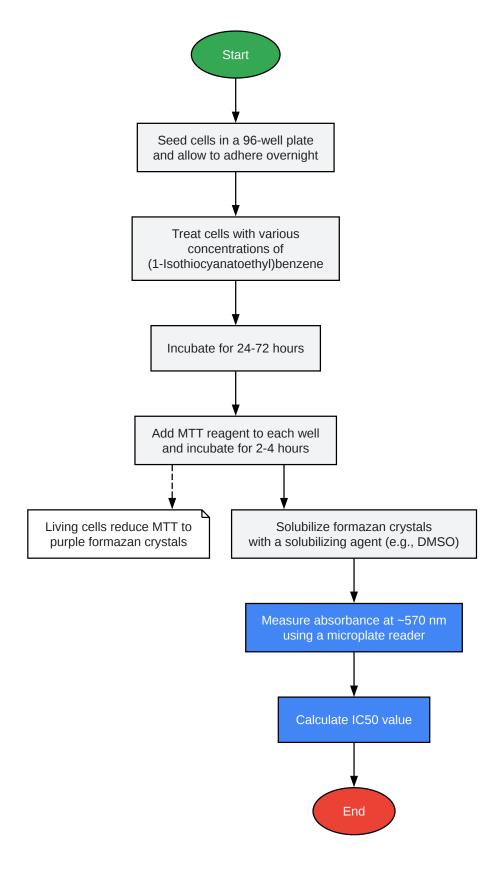
Caption: Workflow for Minimum Inhibitory Concentration (MIC) determination.

Cytotoxicity Assay (MTT Assay)

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is often used to measure cytotoxicity.

Workflow:





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Caption: Workflow for determining cytotoxicity using the MTT assay.



Conclusion and Future Directions

(1-Isothiocyanatoethyl)benzene is an aromatic isothiocyanate with potential applications as an antimicrobial and chemopreventive agent. While its biological activities are not as well-characterized as other isothiocyanates, the available data on related compounds suggest that it likely shares similar mechanisms of action, including the modulation of cellular detoxification pathways like the Nrf2-ARE system. Further research is warranted to fully elucidate its biological and pharmacological properties. Specifically, future studies should focus on:

- Determining the antimicrobial spectrum and MIC values against a broad range of clinically relevant microorganisms.
- Evaluating its cytotoxic effects on various cancer cell lines to determine IC₅₀ values and its potential as an anticancer agent.
- Investigating the specific molecular targets and signaling pathways modulated by (1-isothiocyanatoethyl)benzene to confirm its mechanism of action.

Such studies will be crucial in assessing the therapeutic potential of this compound for drug development.

Disclaimer: This document is intended for research and informational purposes only. **(1-Isothiocyanatoethyl)benzene** should be handled with appropriate safety precautions in a laboratory setting.

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